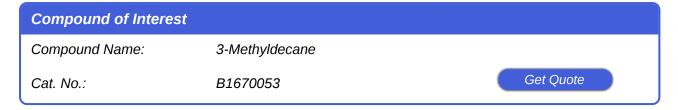


Unveiling the Potential: A Technical Guide to the Research Applications of 3-Methyldecane

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For Researchers, Scientists, and Drug Development Professionals

Introduction

3-Methyldecane, a branched-chain alkane with the chemical formula C₁₁H₂₄, is a volatile organic compound that has garnered increasing interest within the scientific community.[1][2] While its physical and chemical properties are well-documented, its diverse research applications are an area of active exploration. This technical guide provides an in-depth review of the current research landscape of **3-Methyldecane**, presenting key findings, detailed experimental methodologies, and potential future directions for investigation. The information is tailored for researchers, scientists, and professionals in drug development seeking to understand and leverage the properties of this compound.

Chemical and Physical Properties

A comprehensive understanding of the physicochemical properties of **3-Methyldecane** is fundamental to its application in various research fields. These properties influence its behavior in different matrices and are crucial for developing analytical methods and predicting its biological and environmental fate.



Property	Value	Reference
Molecular Formula	C11H24	[1]
Molecular Weight	156.31 g/mol	[1]
CAS Number	13151-34-3	[1]
Boiling Point	188.10 °C @ 760.00 mm Hg	[3]
Density	0.7396 g/cm ³	[4]
Flash Point	123.00 °F (50.40 °C)	[3]
logP (o/w)	6.156 (estimated)	[3]
Solubility in Water	0.2971 mg/L @ 25 °C (estimated)	[3]

Research Applications

Current research has identified **3-Methyldecane** in several key areas, including natural product chemistry, chemical ecology, and potentially, as a novel antimicrobial agent.

Natural Product Chemistry: A Volatile Component of Ludwigia stolonifera

3-Methyldecane has been identified as a naturally occurring volatile compound in the aquatic plant Ludwigia stolonifera.[5][6] A study focusing on the comparative volatile profiling of this plant's aerial parts and roots provides quantitative data on the relative abundance of **3-Methyldecane**.[7] This information is valuable for metabolomic studies and understanding the biochemical pathways within the plant.

Quantitative Data from Ludwigia stolonifera Analysis[7]

Plant Part	Relative Percentage of 3-Methyldecane
Aerial Parts	1.50%
Roots	0.81%



This protocol outlines the methodology used to extract and analyze the volatile components, including **3-Methyldecane**, from Ludwigia stolonifera.

- 1. Sample Preparation (Volatile Solvent Extraction VSE):
- Fresh aerial parts and roots of Ludwigia stolonifera were collected and separately chopped into small pieces.
- 50 g of each plant part was macerated in 100 mL of n-hexane for 24 hours at room temperature.
- The extracts were filtered and concentrated under reduced pressure using a rotary evaporator at 40°C.
- The concentrated extracts were then subjected to Gas Chromatography-Mass Spectrometry (GC-MS) analysis.
- 2. Gas Chromatography-Mass Spectrometry (GC-MS) Analysis:
- Instrument: Agilent Technologies 7890A GC system coupled with a 5975C inert MSD.
- Column: HP-5MS capillary column (30 m x 0.25 mm i.d., 0.25 µm film thickness).
- Carrier Gas: Helium at a flow rate of 1 mL/min.
- Injector Temperature: 250°C.
- Oven Temperature Program:
 - Initial temperature of 60°C for 2 minutes.
 - Ramp up to 240°C at a rate of 3°C/min.
 - Hold at 240°C for 10 minutes.
- Mass Spectrometer Parameters:
 - Ionization mode: Electron Impact (EI).







Ionization energy: 70 eV.

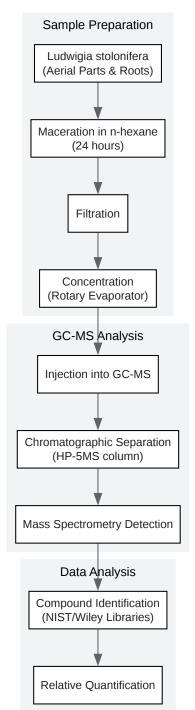
Mass range: m/z 40-550.

• Ion source temperature: 230°C.

• Quadrupole temperature: 150°C.

 Compound Identification: The identification of 3-Methyldecane was based on the comparison of its mass spectrum and retention index with those of the NIST and Wiley spectral libraries.





Workflow: Analysis of 3-Methyldecane in Ludwigia stolonifera

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Caption: Workflow for the extraction and analysis of **3-Methyldecane**.



Chemical Ecology: A Potential Semiochemical

Branched alkanes, such as **3-Methyldecane**, are known to play a role in chemical communication among insects, acting as semiochemicals (pheromones or kairomones). While some studies have identified various hydrocarbons in the Dufour's gland of ants of the Camponotus genus, specific evidence directly implicating **3-Methyldecane** as a key signaling molecule in Camponotus japonicus is currently limited.[8] Further research is required to elucidate the precise role, if any, of **3-Methyldecane** in the chemical ecology of this or other insect species.

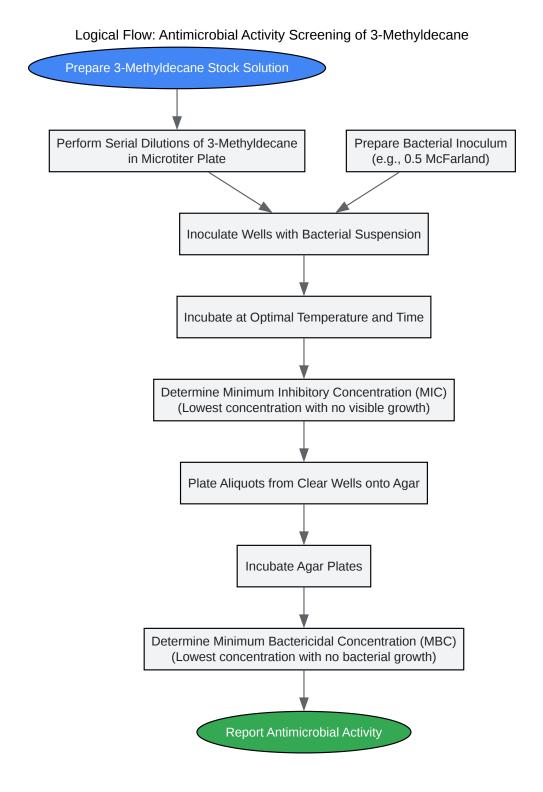
Antimicrobial Research: An Untapped Potential

There is growing interest in the antimicrobial properties of natural compounds, including hydrocarbons. While some studies have investigated the antimicrobial activity of essential oil components against food spoilage microorganisms, specific data for **3-Methyldecane** is lacking.[6][9] This represents a significant research gap and a potential opportunity to explore **3-Methyldecane** as a novel antimicrobial agent.

A standard broth microdilution method could be employed to determine the Minimum Inhibitory Concentration (MIC) and Minimum Bactericidal Concentration (MBC) of **3-Methyldecane** against a panel of common food spoilage bacteria (e.g., Escherichia coli, Staphylococcus aureus, Bacillus cereus, Listeria monocytogenes).

Logical Flow for Antimicrobial Screening





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